

A Technical Guide to the Chemical Structure and Properties of Gentamicin C1A

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Compound of Interest

Compound Name: *Gentamicin C1A*
CAS No.: *1403-66-3; 1405-41-0*
Cat. No.: *B15560820*

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth analysis of **Gentamicin C1A**, a key component of the gentamicin complex, an aminoglycoside antibiotic produced by the fermentation of *Micromonospora purpurea*. **Gentamicin C1A** serves as a critical precursor in the semi-synthetic production of the potent antibiotic etimicin and possesses its own significant antibacterial activity. This guide details its chemical structure, physicochemical properties, mechanism of action, and the experimental methodologies used for its isolation, characterization, and evaluation.

Chemical Identity and Physicochemical Properties

Gentamicin C1A is a 4,6-disubstituted 2-deoxystreptamine aminoglycoside antibiotic. Its unique structure distinguishes it from other components of the gentamicin C complex, such as C1 and C2, primarily by the pattern of methylation at the 6' position of the purpurosamine (ring I) moiety.

Table 1: Chemical Identifiers for **Gentamicin C1A**

Identifier	Value	Source(s)
IUPAC Name	(2R,3R,4R,5R)-2-[(1S,2S,3R,4S,6R)-4,6-diamino-3-[(2R,3R,6S)-3-amino-6-(aminomethyl)oxan-2-yl]oxy-2-hydroxycyclohexyl]oxy-5-methyl-4-(methylamino)oxane-3,5-diol	
Molecular Formula	C ₁₉ H ₃₉ N ₅ O ₇	
CAS Number	26098-04-4	
SMILES	<chem>C[C@@]1(CO--INVALID-LINK--O">C@@HO[C@H]2--INVALID-LINK--O[C@@H]3--INVALID-LINK--CN)N)N">C@@HN)O</chem>	

| InChI Key | VEGXETMJINRLTH-BOZYPMBZSA-N | |

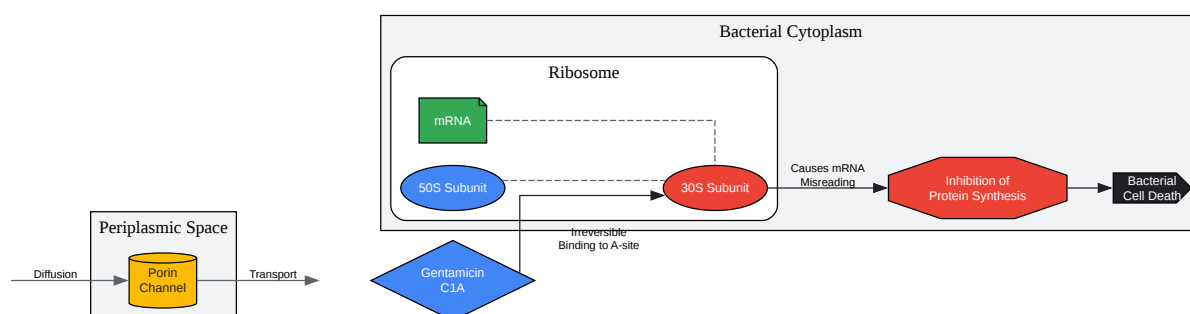
Table 2: Physicochemical and Pharmacokinetic Data for **Gentamicin C1A**

Property	Value	Source(s)
Molecular Weight	449.54 g/mol	
Appearance	White to light yellow solid; White Amorphous Powder	
Melting Point	102-108 °C	
Boiling Point	675.2 ± 55.0 °C (Predicted)	
Density	1.36 ± 0.1 g/cm ³ (Predicted)	
pKa	13.29 ± 0.70 (Predicted)	
Water Solubility	250 mg/mL (556.12 mM); requires sonication	
IC ₅₀	1 mg/mL (vs. E. coli, P. aeruginosa, S. aureus)	
Mean Residence Time	84 ± 12 min (in Beagles)	
Clearance (CL)	1.81 ± 0.26 mL/min/kg (in Beagles)	

| Volume of Distribution (V_{ss})| 0.14 ± 0.01 L/kg (in Beagles) | |

Mechanism of Action

As an aminoglycoside, **Gentamicin C1A** exerts its antibacterial effect by targeting bacterial protein synthesis. The molecule diffuses through porin channels in the outer membrane of Gram-negative bacteria and is actively transported across the inner membrane into the cytoplasm. Once inside, it irreversibly binds to the 30S ribosomal subunit. This binding event, specifically at the aminoacyl-tRNA site (A-site) of 16S rRNA, interferes with the fidelity of translation, causing misreading of the mRNA codon. This disruption leads to the production of non-functional or toxic proteins and ultimately results in bacterial cell death.



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Figure 1. Mechanism of action of **Gentamicin C1A**.

Experimental Protocols

The characterization and evaluation of **Gentamicin C1A** involve several key experimental procedures. The following sections provide detailed methodologies for its isolation, structural analysis, and biological assessment.

This protocol is based on the liquid chromatographic method developed by Jork and Kunz (1988) for the separation of gentamicin C components from fermentation products.

- Preparation of Culture Filtrate: *Micromonospora purpurea* is cultured under appropriate fermentation conditions. The resulting culture broth is filtered to remove mycelia and cellular debris, yielding the crude culture filtrate containing the gentamicin complex.
- Medium-Pressure Liquid Chromatography (MPLC):
 - Stationary Phase: Silica gel 60 (particle size 15-40 μm) is used to pack the chromatography column.

- Mobile Phase System: A two-step gradient elution is employed.
 - Phase 1: Methanol-25% ammonia solution (85:15, v/v).
 - Phase 2: Methanol-chloroform-25% ammonia solution (20:10:5, v/v).
- Elution and Fraction Collection: The crude filtrate is loaded onto the column, and the mobile phases are pumped through the system. Fractions are collected based on the elution profile.
- Neutralization and Desalting:
 - The collected fractions containing the separated gentamicin components are immediately neutralized with 1.0 M hydrochloric acid.
 - The neutralized fractions are concentrated in vacuo to reduce the volume.
 - The concentrated samples undergo gel filtration to remove salts and other small molecule impurities.
- Purity Analysis: The purity of the isolated **Gentamicin C1A** fraction is confirmed using high-performance liquid chromatography (HPLC) and thin-layer chromatography (TLC). Purity of over 95% can be achieved with this method.

The definitive structure of **Gentamicin C1A** was solved using high-resolution NMR spectroscopy, which allows for the precise assignment of protons and carbons within the molecule.

- Sample Preparation: A purified sample of **Gentamicin C1A** is dissolved in an appropriate deuterated solvent (e.g., D₂O). An internal standard may be added for quantitative NMR (qNMR) purposes.
- 1D NMR Spectroscopy:
 - ¹H NMR: A standard proton NMR spectrum is acquired to identify the chemical shifts, coupling constants, and integrals of all protons. This provides initial information on the molecular environment of each hydrogen atom.

- ^{13}C NMR: A carbon-13 spectrum is acquired to identify the chemical shifts of all carbon atoms in the molecule.
- 2D NMR Spectroscopy: To resolve complex spectral overlaps and establish connectivity, a series of 2D NMR experiments are performed:
 - COSY (Correlation Spectroscopy): Identifies proton-proton (^1H - ^1H) spin-spin couplings, revealing which protons are adjacent to each other within a spin system (e.g., within a single sugar ring).
 - HMQC (Heteronuclear Multiple Quantum Coherence) or HSQC (Heteronuclear Single Quantum Coherence): Correlates directly bonded proton and carbon atoms (^1H - ^{13}C), allowing for the assignment of carbons based on their attached protons.
 - HMBC (Heteronuclear Multiple Bond Correlation): Correlates protons and carbons that are separated by two or three bonds. This is crucial for establishing the connectivity between the different rings (purpurosamine, 2-deoxystreptamine, and garosamine) of the **Gentamicin C1A** molecule.
- Data Analysis: The combined data from all NMR experiments are used to piece together the complete chemical structure, including the stereochemistry of the various chiral centers.

The antibacterial potency of **Gentamicin C1A** is quantified by determining its Minimum Inhibitory Concentration (MIC) against specific bacterial strains. The broth microdilution method is a standard protocol.

- Inoculum Preparation:
 - Select 3-5 well-isolated colonies of the test organism (e.g., *E. coli* ATCC 25922) from a fresh agar plate.
 - Suspend the colonies in a sterile broth (e.g., Tryptone Soya Broth) or saline.
 - Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL.

- Dilute this standardized suspension in Cation-Adjusted Mueller-Hinton Broth (CAMHB) to achieve a final target concentration of 5×10^5 CFU/mL in the test wells.
- Antimicrobial Dilution Series:
 - Prepare a series of two-fold dilutions of the **Gentamicin C1A** stock solution in CAMHB in a 96-well microtiter plate. The concentration range should be chosen to bracket the expected MIC value.
- Inoculation and Incubation:
 - Add an equal volume of the diluted bacterial inoculum (from step 1) to each well containing the antimicrobial dilutions.
 - Include a positive control well (broth + inoculum, no drug) and a negative control well (broth only).
 - Incubate the plate at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours.
- Result Interpretation: The MIC is defined as the lowest concentration of **Gentamicin C1A** at which there is no visible growth (i.e., the well remains clear).

This protocol is based on the study by Isoherranen et al. (2000), which characterized the pharmacokinetics of gentamicin components in beagles.

- Animal Model and Dosing:
 - Six healthy beagle dogs are used for the study.
 - Gentamicin is administered as a single intravenous (IV) bolus dose at 4 mg/kg of body weight.
- Blood Sample Collection:
 - Blood samples are collected from a peripheral vein at predetermined time points post-administration (e.g., 0, 5, 15, 30, 60, 90, 120, 180, 240, and 360 minutes).
 - Plasma is separated by centrifugation and stored at -30°C until analysis.

- Sample Analysis by HPLC:
 - Plasma concentrations of **Gentamicin C1A** are quantified using a validated high-performance liquid chromatography (HPLC) method capable of separating the individual gentamicin components.
 - Sample Preparation: A solid-phase extraction (SPE) step is used to clean up the plasma samples and concentrate the analytes before HPLC analysis.
- Pharmacokinetic Data Analysis:
 - The plasma concentration-time data for each animal is analyzed using a non-compartmental approach.
 - Key pharmacokinetic parameters are calculated, including:
 - Clearance (CL): The volume of plasma cleared of the drug per unit time.
 - Volume of distribution at steady state (V_{ss}): The apparent volume into which the drug distributes in the body.
 - Half-life ($t_{1/2}$): The time required for the plasma concentration to decrease by half.
 - Mean Residence Time (MRT): The average time the drug molecules spend in the body.
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com

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